

Molecular structure of 4-Ethyl-2,3,3-trimethylheptane

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Compound of Interest

Compound Name: 4-Ethyl-2,3,3-trimethylheptane

Cat. No.: B14545327

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An In-depth Technical Guide to the Molecular Structure of **4-Ethyl-2,3,3-trimethylheptane**

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **4-Ethyl-2,3,3-trimethylheptane**. It is intended for researchers, scientists, and professionals in drug development and organic chemistry. This document consolidates available data on its physicochemical properties and outlines general experimental protocols relevant to its class of compounds. Visualizations of synthetic pathways and experimental workflows are provided to facilitate a deeper understanding of the concepts discussed.

Introduction

4-Ethyl-2,3,3-trimethylheptane is a branched-chain alkane, a saturated hydrocarbon with the molecular formula $C_{12}H_{26}$.^[1] Its structure, characterized by a heptane backbone with multiple methyl and ethyl substituents, makes it a subject of interest in fields such as organic synthesis and fuel research.^[2] As with other branched alkanes, its properties are influenced by its specific isomeric structure, which affects its physical characteristics like boiling point and viscosity. This guide delves into the specifics of its molecular architecture and related chemical data.

Molecular Structure and Identification

The structural formula of **4-Ethyl-2,3,3-trimethylheptane** reveals a seven-carbon main chain (heptane). An ethyl group is attached to the fourth carbon, and three methyl groups are located at the second and third positions. The presence of a quaternary carbon at the third position is a notable feature of its structure.

Identifier	Value
IUPAC Name	4-ethyl-2,3,3-trimethylheptane[1]
Molecular Formula	C12H26[1][3]
CAS Number	62199-16-0[1][3]
SMILES String	CCCC(CC)C(C)(C)C(C)C[1]
InChI Key	VIIXOXRHJWHIBP-UHFFFAOYSA-N[1]

Physicochemical Properties

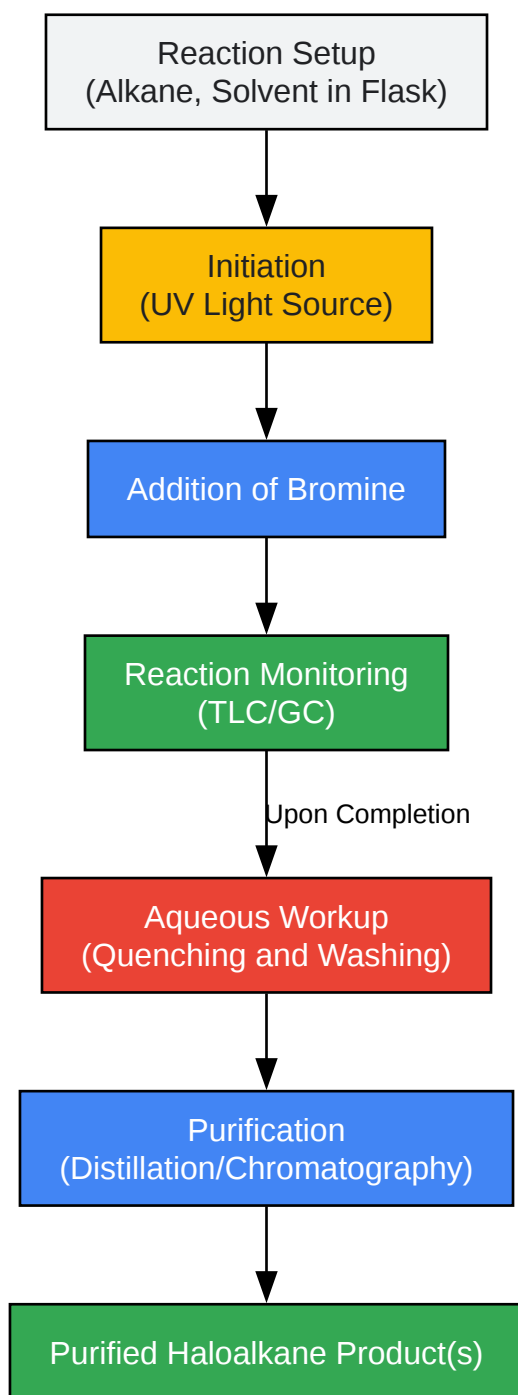
The physicochemical properties of **4-Ethyl-2,3,3-trimethylheptane** are summarized in the table below. These properties are crucial for its handling, potential applications, and for predicting its behavior in various chemical environments.

Property	Value	Source
Molecular Weight	170.33 g/mol	[1][3]
Boiling Point	199°C (estimated)	[4]
Melting Point	-50.8°C (estimated)	[4]
Density	0.7850 g/cm ³ (estimated)	[4]
Refractive Index	1.4371 (estimated)	[4]

Synthesis and Reactions

Synthesis

The synthesis of branched alkanes like **4-Ethyl-2,3,3-trimethylheptane** typically involves alkylation reactions.^[2] One common conceptual approach is the use of organometallic reagents, such as Grignard reagents, to form new carbon-carbon bonds. For instance, a multi-step synthesis could involve the reaction of an appropriate alkyl halide with magnesium to form a Grignard reagent, which then reacts with a suitable ketone or another electrophile, followed by reduction and further functional group manipulations.



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References

- 1. 4-Ethyl-2,3,3-trimethylheptane | C₁₂H₂₆ | CID 53428843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 4-Ethyl-2,3,3-trimethylheptane (EVT-14678662) | 62199-16-0 [evitachem.com]
- 3. heptane, 4-ethyl-2,3,3-trimethyl- [webbook.nist.gov]
- 4. 2,3,3-trimethyl-4-ethylheptane [chemicalbook.com]
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